Spectroscopic Profile of 2-Benzoylacetanilide: A Technical Guide

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Compound of Interest

Compound Name:	*2-Benzoylacetanilide*
CAS No.:	*959-66-0*
Cat. No.:	*B160550*

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **2-Benzoylacetanilide** (CAS No. 959-66-0).[1][2] Designed for researchers, scientists, and professionals in drug development, this document details the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, alongside generalized experimental protocols for their acquisition.

Chemical Structure and Properties

2-Benzoylacetanilide, with the chemical formula $C_{15}H_{13}NO_2$, has a molecular weight of 239.27 g/mol .[1] It presents as a white to off-white crystalline powder with a melting point of 106-108 °C.[1][2] The structure comprises a central acetanilide core with a benzoyl group attached to the α-carbon.

Caption: Chemical structure of **2-Benzoylacetanilide**.

Spectroscopic Data

The following sections present the anticipated spectroscopic data for **2-Benzoylacetanilide** based on its chemical structure and typical values for its constituent functional groups.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H NMR (Proton NMR): The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the methylene protons, and the amide proton. The chemical shifts are influenced by the electron-withdrawing effects of the carbonyl and amide groups.

Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~ 10.0 - 10.5	Singlet	1H	Amide (N-H)
~ 7.9 - 8.1	Multiplet	2H	Aromatic (ortho-protons of benzoyl group)
~ 7.3 - 7.7	Multiplet	8H	Aromatic (remaining phenyl protons)
~ 4.1	Singlet	2H	Methylene (-CH_2-)

^{13}C NMR (Carbon NMR): The carbon NMR spectrum will display signals for the carbonyl carbons, the aromatic carbons, and the methylene carbon.

Predicted Chemical Shift (δ, ppm)	Assignment
~ 195	Carbonyl (Benzoyl C=O)
~ 168	Carbonyl (Amide C=O)
~ 120 - 140	Aromatic (C_6H_5-CO and C_6H_5-NH)
~ 45	Methylene (-CH_2-)

Infrared (IR) Spectroscopy

The IR spectrum of **2-Benzoylacetanilide** will be characterized by absorption bands corresponding to its key functional groups.

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Wavenumber (cm^{-1})	Vibration Type	Functional Group
~ 3300	N-H Stretch	Amide
~ 3100 - 3000	C-H Stretch	Aromatic
~ 1680	C=O Stretch	Ketone (Benzoyl)
~ 1660	C=O Stretch (Amide I)	Amide
~ 1600, 1480	C=C Stretch	Aromatic
~ 1530	N-H Bend (Amide II)	Amide

Mass Spectrometry (MS)

Mass spectrometry will provide information on the molecular weight and fragmentation pattern of the molecule.

m/z Value	Assignment
239.09	$[M]^+$ (Molecular Ion)
134.06	$[M - C_6H_5CO]^+$
105.03	$[C_6H_5CO]^+$
93.06	$[C_6H_5NH_2]^+$
77.04	$[C_6H_5]^+$

Experimental Protocols

The following are generalized protocols for the spectroscopic analysis of a solid sample like **2-Benzoylacetanilide**.

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **2-Benzoylacetanilide** in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in an NMR tube.

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- Instrument Setup: Place the NMR tube in the spectrometer. Tune and shim the instrument to optimize the magnetic field homogeneity.
- Data Acquisition: Acquire the ^{1}H NMR spectrum using a standard pulse sequence. For ^{13}C NMR, a proton-decoupled sequence is typically used to simplify the spectrum and enhance signal-to-noise.
- Data Processing: Fourier transform the acquired free induction decay (FID) to obtain the spectrum. Phase and baseline correct the spectrum. Integrate the signals in the ^{1}H NMR spectrum.

IR Spectroscopy

- Sample Preparation (ATR): Place a small amount of the solid sample directly on the attenuated total reflectance (ATR) crystal.
- Sample Preparation (KBr Pellet): Grind a small amount of the sample with dry potassium bromide (KBr) and press the mixture into a thin, transparent pellet.
- Data Acquisition: Place the sample (ATR crystal or KBr pellet) in the IR spectrometer's sample compartment. Record the spectrum, typically over a range of 4000-400 cm^{-1}.
- Data Processing: Identify and label the significant absorption bands in the spectrum.

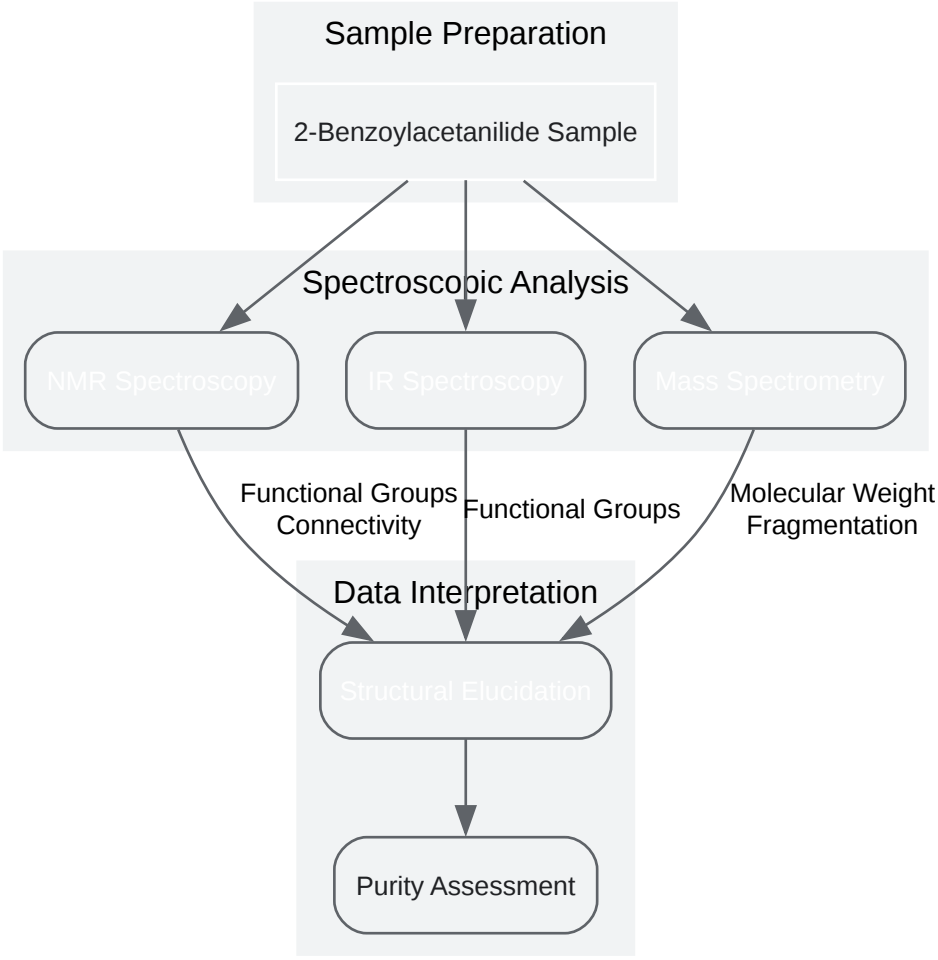
Mass Spectrometry

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via direct infusion or after separation by gas or liquid chromatography.
- Ionization: Ionize the sample using an appropriate method, such as Electron Ionization (EI) or Electrospray Ionization (ESI).
- Mass Analysis: Separate the resulting ions based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: Detect the ions and generate a mass spectrum, which is a plot of ion intensity versus m/z.

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Workflow and Data Relationships

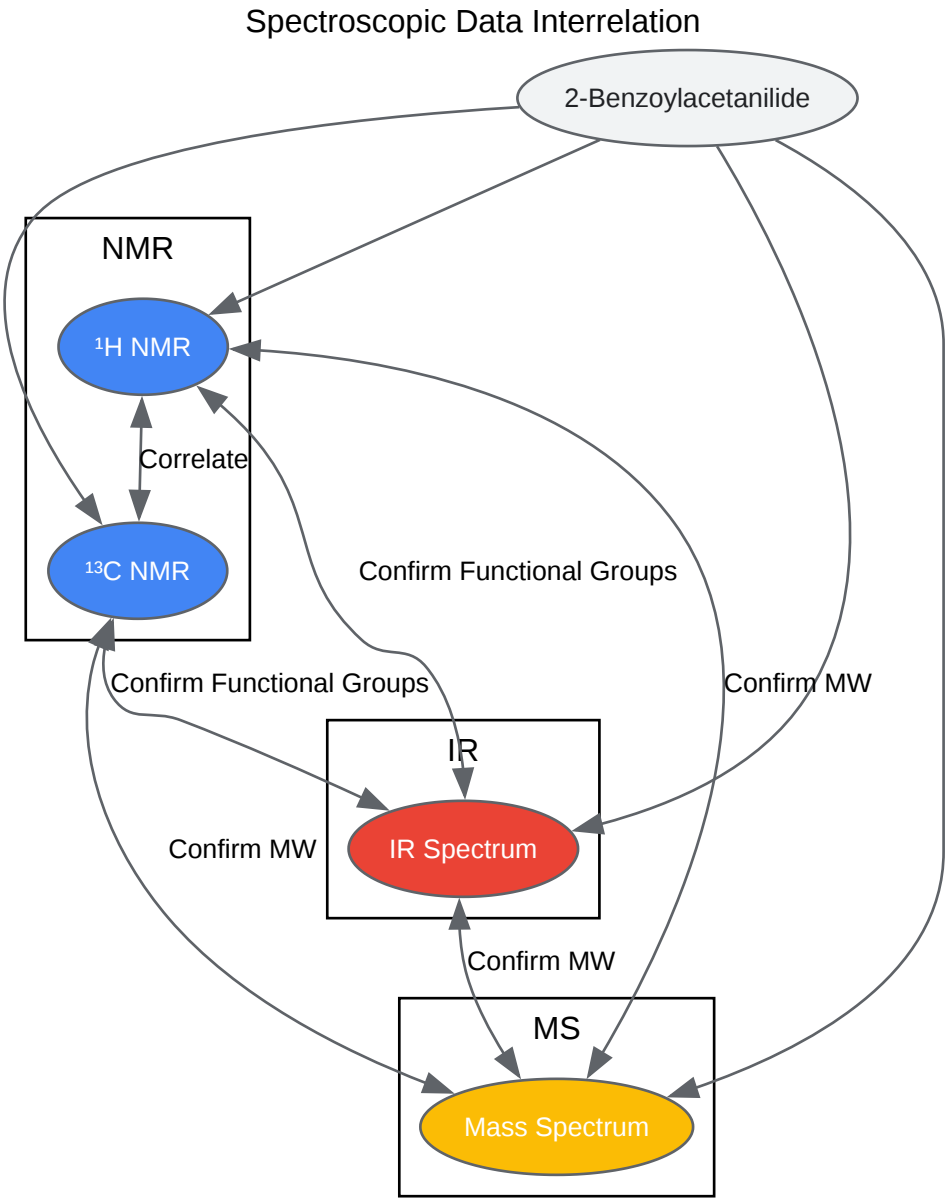
The following diagrams illustrate the logical workflow of spectroscopic analysis and the relationship between the different spectroscopic techniques in elucidating the structure of **2-Benzoylacetanilide**.



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Caption: Workflow for spectroscopic analysis.

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Caption: Interrelation of spectroscopic data.

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References

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